

Application of Pyrazole Derivatives in Agrochemicals: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: 5-(4-Methoxyphenyl)-1H-pyrazole-3-carboxylic acid
CAS No.: 27069-16-5
Cat. No.: B1299313

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The pyrazole scaffold, a five-membered heterocyclic ring with two adjacent nitrogen atoms, is a "privileged" structure in the field of agrochemical discovery.^[1] Its versatile chemical nature allows for extensive structural modifications, leading to the development of a wide array of commercial and experimental compounds with potent fungicidal, herbicidal, and insecticidal activities.^{[1][2]} This document provides a comprehensive overview of the application of pyrazole derivatives in crop protection, including detailed experimental protocols, quantitative efficacy data, and visual representations of their mechanisms of action and discovery workflows.

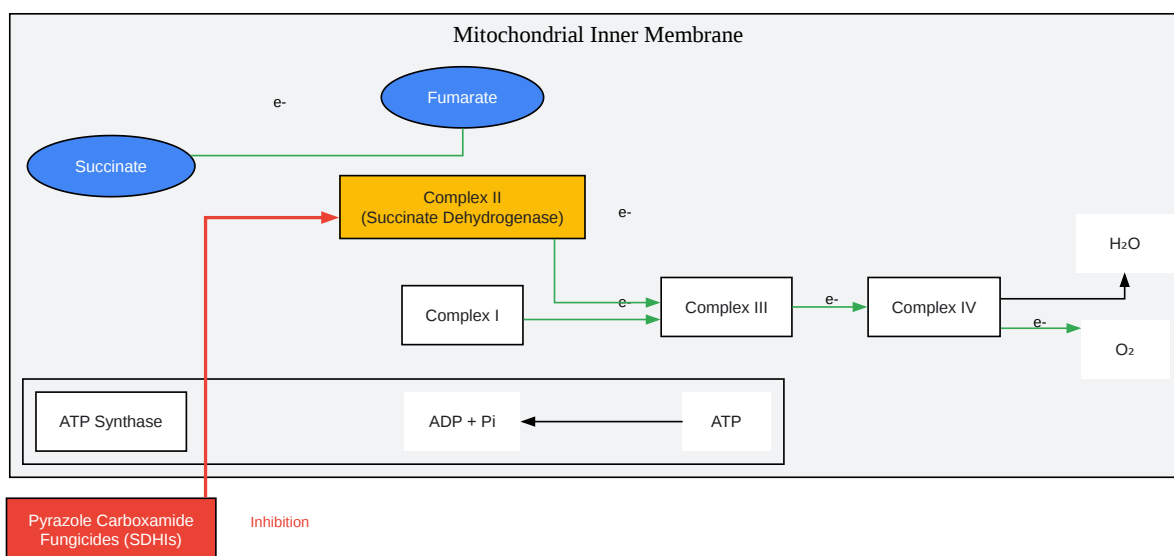
Pyrazole Derivatives as Fungicides

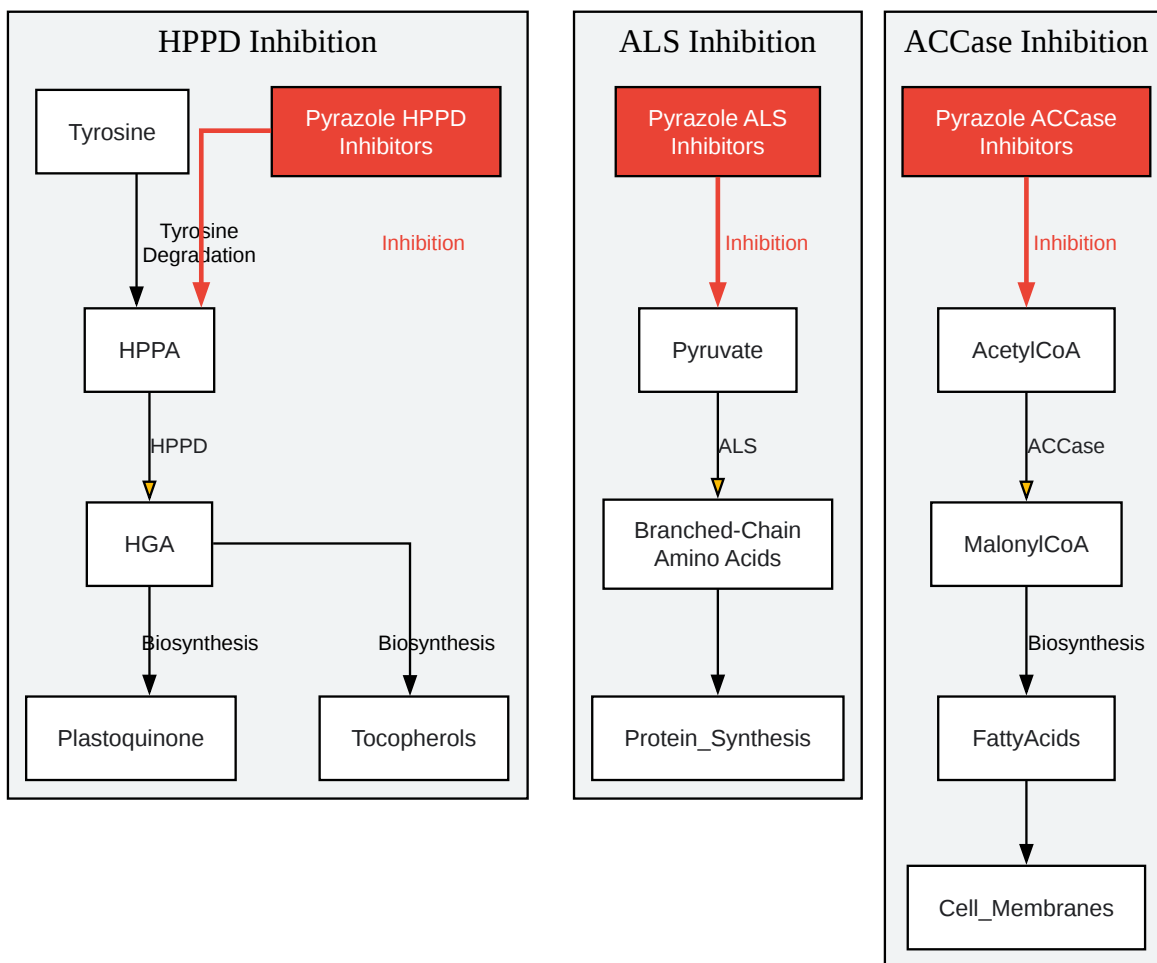
A prominent class of pyrazole-based fungicides are the Succinate Dehydrogenase Inhibitors (SDHIs).^[1] These compounds are highly effective against a broad spectrum of plant pathogenic fungi by disrupting the fungal mitochondrial respiratory chain.^{[1][3]}

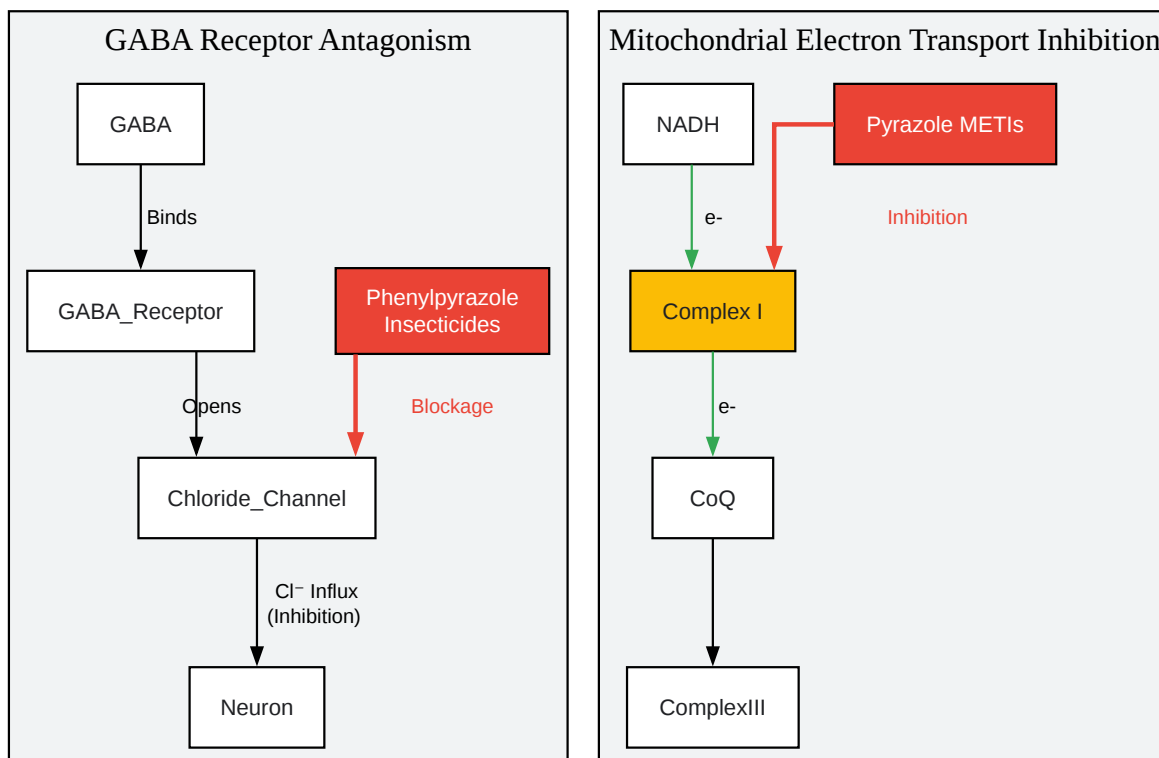
Mechanism of Action: Succinate Dehydrogenase Inhibition

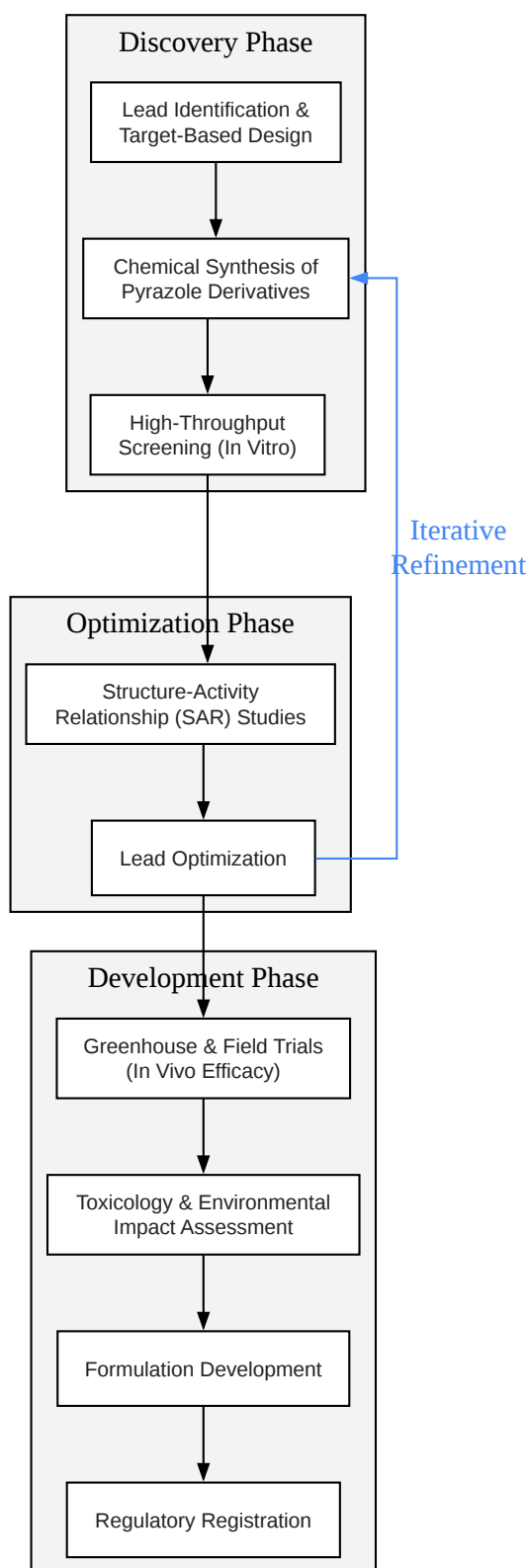
Pyrazole carboxamide fungicides, such as Bixafen, Fluxapyroxad, and Sedaxane, act by inhibiting Complex II (succinate dehydrogenase) in the mitochondrial electron transport chain.

[1][4] This inhibition blocks the conversion of succinate to fumarate, a key step in the tricarboxylic acid (TCA) cycle and cellular respiration. The disruption of ATP production ultimately leads to fungal cell death.[1][5]









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References

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